Technical Support Center: Resolving Separation Issues of GalNAc Isomers in HPLC

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Compound of Interest

Compound Name:	*2-(acetylamino)-2-deoxy-b-D-galactopyranose*
CAS No.:	*14131-60-3*
Cat. No.:	*B077288*

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Welcome to the technical support center for resolving challenging separations of N-acetylgalactosamine (GalNAc) isomers. As a critical monosaccharide in biotherapeutics, particularly in antisense oligonucleotides (ASOs) and siRNA therapies, the accurate and robust separation of its isomers is paramount for product quality and efficacy. This guide is structured as a series of frequently asked questions (FAQs) to directly address the common hurdles encountered in the lab. We will delve into the causality behind chromatographic behaviors and provide field-proven, step-by-step guidance to empower your method development and troubleshooting.

The Challenge: Why Are GalNAc Isomers So Difficult to Separate?

N-acetylgalactosamine (GalNAc) and its isomers, such as N-acetylglucosamine (GlcNAc) and N-acetylmannosamine (ManNAc), are stereoisomers. This means they have the same chemical formula and molecular weight, differing only in the spatial arrangement of hydroxyl groups. In HPLC, this subtle structural difference translates into very similar physicochemical properties, making them notoriously difficult to resolve. Furthermore, their high polarity makes

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them poorly retained on traditional reversed-phase columns, necessitating specialized approaches.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

**Q1: My GalNAc isomers are

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